

An In-Depth Technical Guide to 1-(3-Bromophenyl)cyclopropanecarboxylic Acid

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Compound of Interest

Compound Name: 1-(3-Bromophenyl)cyclopropanecarboxylic acid

Cat. No.: B181478

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-(3-bromophenyl)cyclopropanecarboxylic acid**, a molecule of significant interest in medicinal chemistry and organic synthesis. We will delve into its fundamental properties, synthesis, spectroscopic characterization, and potential applications, offering a technical and practical resource for professionals in the field.

Core Molecular Attributes

1-(3-Bromophenyl)cyclopropanecarboxylic acid is a halogenated aromatic carboxylic acid featuring a cyclopropane ring. This unique structural combination imparts specific chemical and physical properties that are of interest in the design of novel therapeutic agents.

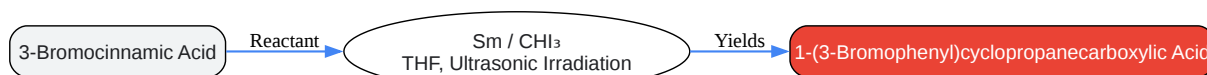
Property	Value	Source
Molecular Weight	241.08 g/mol	[1]
Chemical Formula	C ₁₀ H ₉ BrO ₂	[1]
CAS Number	124276-95-5	
Appearance	Solid	[1]
SMILES	BrC1cc(ccc1)C2(CC2)C(=O)O	[1]
InChI	1S/C10H9BrO2/c11-8-3-1-2-7(6-8)10(4-5-10)9(12)13/h1-3,6H,4-5H2,(H,12,13)	[1]

Synthesis and Mechanistic Considerations

The synthesis of 1-aryl-cyclopropanecarboxylic acids can be approached through several strategies. A common and effective method involves the cyclopropanation of an appropriate α,β -unsaturated carboxylic acid precursor.

Illustrative Synthetic Workflow

The following diagram outlines a generalized approach to the synthesis of **1-(3-bromophenyl)cyclopropanecarboxylic acid**, starting from 3-bromocinnamic acid. This method leverages a samarium-promoted cyclopropanation, which is known for its stereospecificity.[1][2]



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Sources

- 1. The First Cyclopropanation Reaction of Unmasked α,β -Unsaturated Carboxylic Acids: Direct and Complete Stereospecific Synthesis of Cyclopropanecarboxylic Acids Promoted by Sm/CHI₃ [organic-chemistry.org]
- 2. pubs.acs.org [pubs.acs.org]
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